

Essential Safety and Operational Guidance for Handling 1-Butanol, 4-(ethenyloxy)-

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Compound of Interest

Compound Name: 1-Butanol, 4-(ethenyloxy)-

Cat. No.: B102261

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For laboratory professionals engaged in research, development, and manufacturing, the safe handling of chemical reagents is paramount. This document provides critical safety and logistical information for **1-Butanol, 4-(ethenyloxy)-**, also known as 4-(vinylloxy)-1-butanol or 1,4-butanediol monovinyl ether. Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

Chemical Hazard Profile

1-Butanol, 4-(ethenyloxy)- is classified with the following hazards:

- Harmful if swallowed[1]
- Causes serious eye irritation[1]
- May be harmful to aquatic life with long-lasting effects[1]

The substance is a combustible liquid and should be handled with appropriate precautions to avoid ignition sources.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Butanol, 4-(ethenyloxy)-**:

PPE Category	Specification	Standard
Eye and Face Protection	Safety glasses with side-shields, chemical safety goggles, or a face shield.	NIOSH (US) or EN 166 (EU) approved.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Gloves must be inspected prior to use and disposed of properly after.	Follow EU Directive 89/686/EEC and the standard EN 374.
Respiratory Protection	An air-purifying respirator with an appropriate cartridge (e.g., type ABEK) should be used if engineering controls are insufficient or as a backup. A full-face supplied-air respirator is necessary if it is the sole means of protection.	NIOSH (US) or CEN (EU) approved.
Body Protection	A lab coat, apron, or coveralls should be worn to prevent skin contact.	N/A

Safe Handling and Storage Procedures

Handling:

- Avoid contact with skin and eyes.[\[2\]](#)[\[3\]](#)
- Avoid inhalation of vapor or mist.[\[2\]](#)
- Use only in well-ventilated areas.
- Keep away from heat, sparks, and open flames.[\[4\]](#)
- Take precautionary measures against static discharge.[\[5\]](#)

- Do not eat, drink, or smoke when using this product.[\[4\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Store away from incompatible materials such as oxidizing agents.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.
Skin Contact	Wash off immediately with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately. [2]

Spill and Disposal Plan

Spill Response:

- Evacuate non-essential personnel from the area.

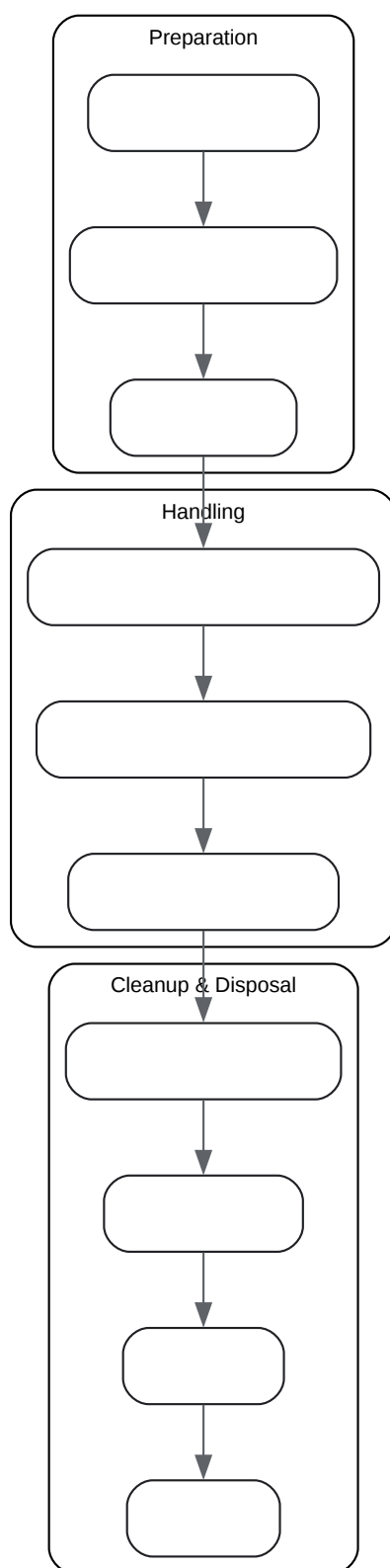
- Ventilate the area of the spill.
- Wear appropriate PPE.
- Contain the spill using inert absorbent material (e.g., sand, earth, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area thoroughly.

Disposal:

- Dispose of this chemical and its container as hazardous waste.
- Do not allow the product to enter drains or waterways.^[2]^[6]
- Disposal must be in accordance with local, regional, and national regulations.^[6] Contact a licensed professional waste disposal service.^[7]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **1-Butanol, 4-(ethenyloxy)-** from preparation to disposal.



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Safe Handling Workflow for **1-Butanol, 4-(ethenyloxy)-**

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